

A Technical Guide to the Cerium-Iron (Ce-Fe) Phase Diagram

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Compound of Interest

Compound Name: Cerium;iron

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The cerium-iron (Ce-Fe) binary system is of significant interest, particularly in the development of magnetic materials. Cerium, the most abundant of the rare-earth elements, can form intermetallic compounds with iron that exhibit unique magnetic properties.[1][2][3] A thorough understanding of the Ce-Fe phase diagram is crucial for controlling the microstructure and, consequently, the performance of Ce-Fe based alloys. This guide provides an in-depth overview of the stable phases, invariant reactions, and crystallographic data associated with the cerium-iron system.

Stable Phases and Crystal Structures

The Ce-Fe system is characterized by the terminal solid solutions of cerium and iron, and two stable intermetallic compounds: CeFe_2 and $\text{Ce}_2\text{Fe}_{17}$. [4] The solid solubility of cerium in iron and iron in cerium is very low. [5][6]

- Terminal Solid Solutions: These include α -Fe (BCC), γ -Fe (FCC), δ -Fe (BCC), γ -Ce (FCC), and δ -Ce (BCC).
- Intermetallic Compounds:
 - CeFe_2 : This compound is a Laves phase. [7] It possesses a cubic crystal structure with the Fd-3m space group. [7][8] In this structure, each cerium atom is coordinated with twelve iron atoms. [7]

- $\text{Ce}_2\text{Fe}_{17}$: This compound crystallizes in the rhombohedral $\text{Th}_2\text{Zn}_{17}$ -type structure, belonging to the R-3m space group.[1][9][10] The iron atoms occupy four distinct crystallographic sites (6c, 9d, 18f, 18h), while cerium atoms occupy a single site (6c).[9][10]

Phase	Pearson Symbol	Crystal System	Space Group	Lattice Parameters (Å)
(α -Fe)	cI2	Cubic	Im-3m	a = 2.8665
(γ -Fe)	cF4	Cubic	Fm-3m	a = 3.6468
(δ -Fe)	cI2	Cubic	Im-3m	a = 2.9322
(γ -Ce)	cF4	Cubic	Fm-3m	a = 5.1610
(δ -Ce)	cI2	Cubic	Im-3m	a = 4.12
CeFe_2	cF24	Cubic	Fd-3m	a = 7.35
$\text{Ce}_2\text{Fe}_{17}$	hR57	Rhombohedral	R-3m	a = 8.445, c = 12.610

Note: Lattice parameters are approximate and can vary with temperature and composition.[7][9]

Invariant Reactions

The formation of the stable phases in the Ce-Fe system is governed by several invariant reactions, including two peritectic reactions and one eutectic reaction.[4] A peritectic reaction involves a liquid and a solid phase reacting to form a new solid phase upon cooling.[11][12] A eutectic reaction is a transformation where a single liquid phase solidifies into two different solid phases.[11][13]

Reaction	Type	Temperature (°C)	Composition (at. % Fe)	Reaction Equation
1	Peritectic	~1200	L(41) + δ -Fe(>99)	$L + \delta\text{-Fe} \leftrightarrow \text{Ce}_2\text{Fe}_{17}$
2	Peritectic	~1110	L(50) + $\text{Ce}_2\text{Fe}_{17}$ (89.5)	$L + \text{Ce}_2\text{Fe}_{17} \leftrightarrow \text{CeFe}_2$
3	Eutectic	~592	L(83.6)	$L \leftrightarrow \gamma\text{-Ce} + \text{CeFe}_2$

Note: Compositions and temperatures are approximate values based on assessed phase diagrams.[\[4\]](#)[\[14\]](#)

Solubility Data

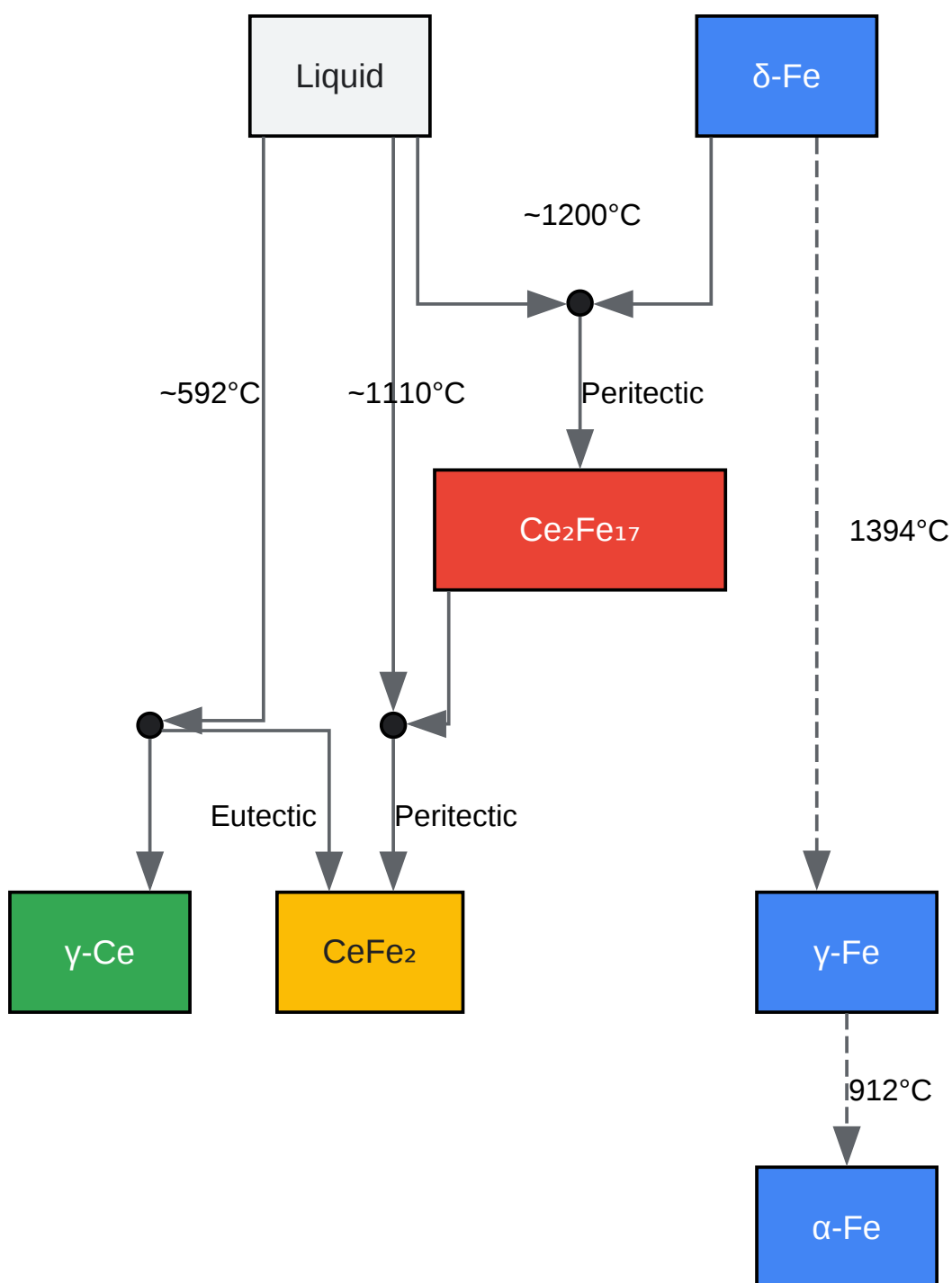
The mutual solid solubility between cerium and iron is extremely limited.

- Solubility of Ce in Fe: The maximum solubility of cerium in α -Fe at room temperature has been calculated to be approximately 0.0048 wt.%.[\[5\]](#)
- Solubility of Fe in Ce: The solubility of iron in cerium is also negligible.

Solute	Solvent	Temperature	Solubility (wt. %)
Ce	α -Fe	Room Temp.	0.0048 (calculated) [5]
Fe	γ -Ce	592 °C	< 0.1 (estimated)

Visualizations

The following diagram illustrates the logical relationships between the phases and the invariant reactions in the Ce-Fe system as temperature decreases.



Ce-Fe System Phase Relationships

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Caption: Logical flow of phase formation in the Ce-Fe system.

Experimental Protocols

The determination of a phase diagram like that of the Ce-Fe system involves a combination of experimental techniques to identify phase boundaries and structures. Key methods include Differential Thermal Analysis (DTA), X-ray Diffraction (XRD), and Scanning Electron Microscopy with Energy Dispersive Spectroscopy (SEM-EDS).^[15]

1. Differential Thermal Analysis (DTA):

- **Objective:** To detect thermal events such as melting, solidification, and solid-state transformations.
- **Methodology:** A small sample of the Ce-Fe alloy and an inert reference material are heated or cooled under a controlled atmosphere at a constant rate. The temperature difference between the sample and the reference is monitored. Endothermic or exothermic events in the sample (phase transformations) appear as peaks on the DTA curve, indicating the transformation temperatures.^[15]

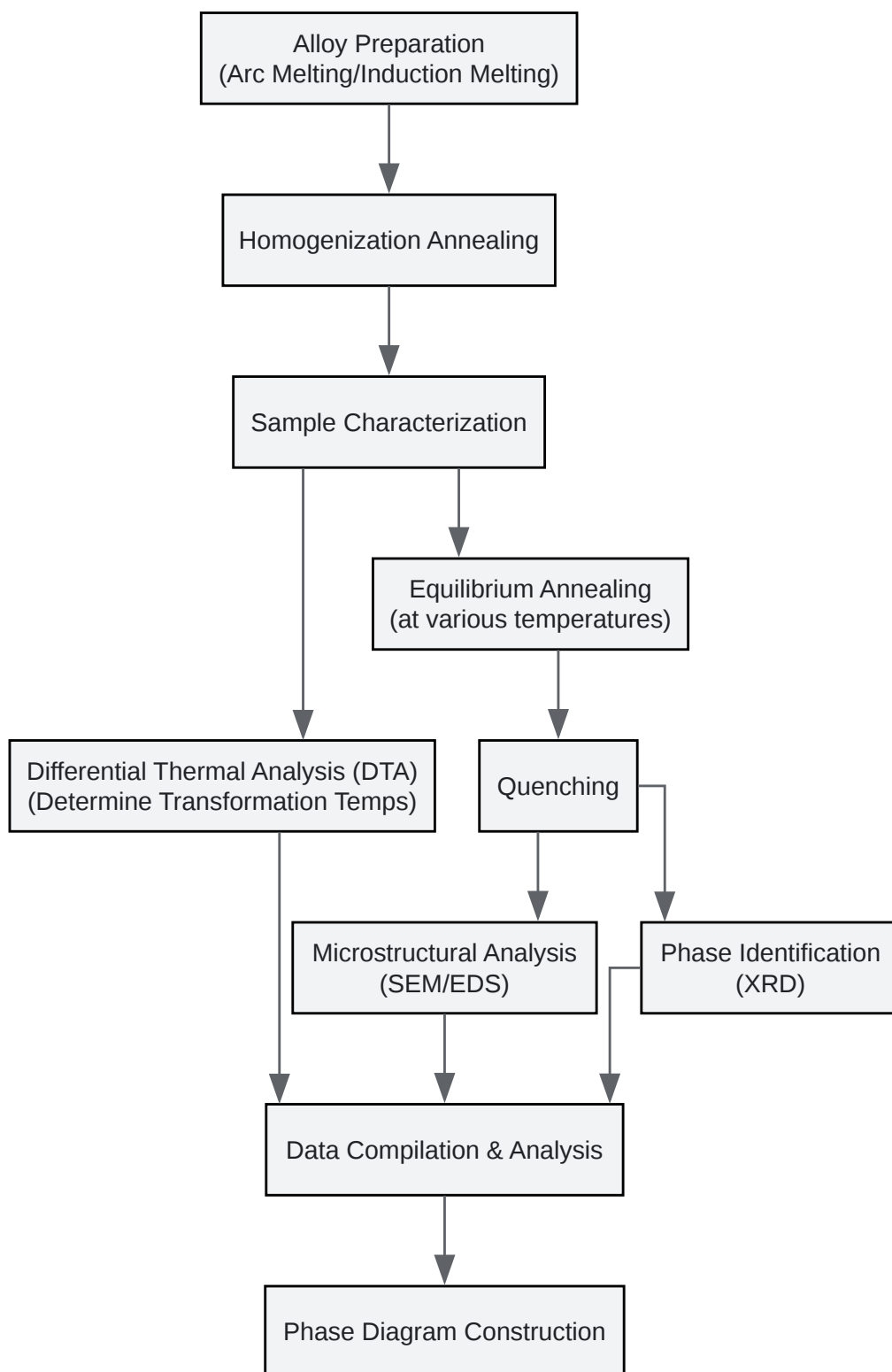
2. X-ray Diffraction (XRD):

- **Objective:** To identify the crystal structure of the phases present at different temperatures and compositions.
- **Methodology:** Alloy samples are prepared and annealed at specific temperatures to achieve equilibrium. They are then quenched to preserve the high-temperature phases. The samples are ground into a powder and analyzed using an X-ray diffractometer. The resulting diffraction pattern is a fingerprint of the crystal structures present, which can be compared to databases to identify the phases.^[15]

3. Scanning Electron Microscopy (SEM) with Energy Dispersive Spectroscopy (EDS):

- **Objective:** To observe the microstructure and determine the chemical composition of the constituent phases.
- **Methodology:** Annealed and quenched samples are sectioned, polished, and sometimes etched. They are then examined in an SEM. The backscattered electron (BSE) mode is particularly useful as it provides contrast based on atomic number, helping to distinguish

between different phases. EDS is then used to perform a quantitative chemical analysis of each distinct phase observed in the microstructure.[15]



Workflow for Phase Diagram Determination

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Caption: A typical workflow for experimentally determining a binary phase diagram.

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References

- 1. diva-portal.org [diva-portal.org]
- 2. Cerium - Wikipedia [en.wikipedia.org]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. ysxbcn.com [ysxbcn.com]
- 6. mdpi.com [mdpi.com]
- 7. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 8. Materials Data on CeFe₂ by Materials Project (Dataset) | DOE Data Explorer [osti.gov]
- 9. osti.gov [osti.gov]
- 10. Structural, Magnetic, and Magnetocaloric Properties of Ce₂(Fe, Co)₁₇ Compounds: Tuning Magnetic Transitions and Enhancing Refrigeration Efficiency - PMC [pmc.ncbi.nlm.nih.gov]
- 11. howengineeringworks.com [howengineeringworks.com]
- 12. m.youtube.com [m.youtube.com]
- 13. m.youtube.com [m.youtube.com]
- 14. Ce-Fe (Cerium-Iron) - ProQuest [proquest.com]
- 15. mdpi.com [mdpi.com]
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